

Essential Safety and Operational Guide for Handling Buparlisib

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Compound of Interest

Compound Name: Buparlisib

Cat. No.: B177719

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Buparlisib** (also known as NVP-BKM120), a potent pan-class I phosphatidylinositol 3-kinase (PI3K) inhibitor. Adherence to these procedures is essential to ensure personnel safety and maintain experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

Buparlisib is a hazardous substance with multiple health risks. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals identifies several hazards associated with **Buparlisib**. Appropriate PPE is mandatory to minimize exposure.

Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	Toxic if swallowed[1]
Skin Corrosion/Irritation	2	Causes skin irritation[2]
Serious Eye Damage/Irritation	1	Causes serious eye damage[2]
Respiratory Sensitization	1	May cause allergy or asthma symptoms or breathing difficulties if inhaled[2]
Skin Sensitization	1	May cause an allergic skin reaction[2]
Germ Cell Mutagenicity	2	Suspected of causing genetic defects[1][2]
Reproductive Toxicity	2	Suspected of damaging fertility or the unborn child[2]
Specific Target Organ Toxicity (Single Exposure)	1, 3	Causes damage to organs; May cause respiratory irritation[2]
Specific Target Organ Toxicity (Repeated Exposure)	1	Causes damage to organs through prolonged or repeated exposure[1]
Hazardous to the Aquatic Environment (Long-term)	4	May cause long lasting harmful effects to aquatic life[2]

Recommended Personal Protective Equipment (PPE)

Given the hazardous nature of **Buparlisib**, a comprehensive PPE strategy is required. While specific breakthrough times for **Buparlisib** are not readily available, recommendations for handling chemically similar compounds, such as pyridine and morpholine derivatives, provide a strong basis for glove selection.

PPE Item	Specification	Rationale
Hand Protection	Double-gloving with nitrile or neoprene gloves. For high-concentration solutions or prolonged handling, consider butyl rubber gloves.[2][3][4]	Provides a robust barrier against skin contact. Nitrile and neoprene offer good chemical resistance to a range of organic compounds.[2][3][4] Butyl rubber is recommended for highly corrosive chemicals.[4]
Eye Protection	Chemical safety goggles or a full-face shield.[1][2]	Protects against splashes and aerosols of the powdered compound or its solutions, preventing serious eye damage.[2]
Body Protection	A fully buttoned laboratory coat, preferably a disposable gown designed for handling cytotoxic compounds.	Prevents contamination of personal clothing and skin.
Respiratory Protection	A NIOSH-approved N95 or higher-rated respirator should be used when handling the powder outside of a certified chemical fume hood or for spill cleanup.[5]	Minimizes the risk of inhaling the powdered compound, which can cause respiratory irritation and sensitization.[2][5]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the essential steps for safely preparing a stock solution of **Buparlisib**, a common procedure in a laboratory setting.

Preparation of a Buparlisib Stock Solution

- Pre-Handling Preparations:
 - Ensure a certified chemical fume hood is operational.

- Gather all necessary materials: **Buparlisib** powder, appropriate solvent (e.g., DMSO), sterile tubes, and pipettes.
- Don all required PPE as specified in the table above.
- Weighing the Compound:
 - Perform all manipulations of the powdered **Buparlisib** within the chemical fume hood.
 - Use a calibrated analytical balance.
 - Carefully weigh the desired amount of **Buparlisib** onto weighing paper or directly into a tared sterile tube.
 - Avoid generating dust.
- Dissolution:
 - Add the appropriate volume of solvent (e.g., DMSO) to the tube containing the **Buparlisib** powder to achieve the desired stock concentration.
 - Cap the tube securely.
 - Vortex or sonicate the solution until the **Buparlisib** is completely dissolved. Gentle heating may be applied if necessary, but do not exceed 50°C.[6]
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C or -80°C for long-term stability, as recommended by the supplier.[6]
- Post-Handling Procedures:

- Decontaminate all surfaces and equipment that came into contact with **Buparlisib** using an appropriate cleaning agent (e.g., 70% ethanol).
- Dispose of all contaminated materials as hazardous waste.

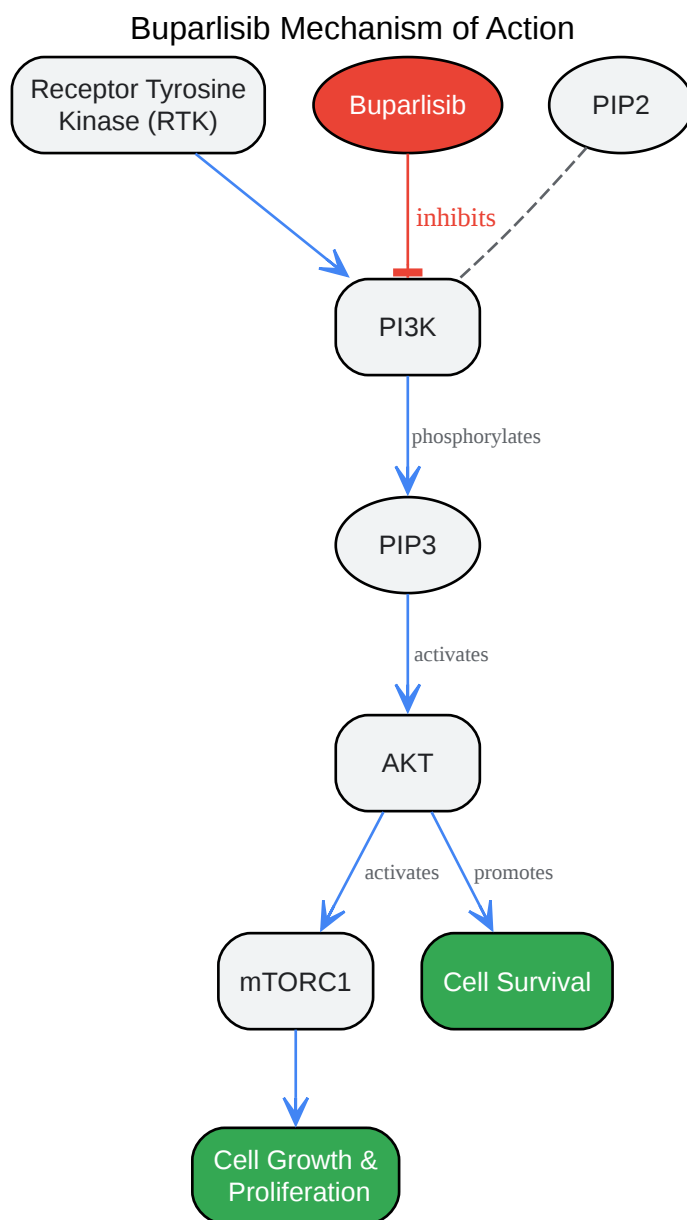
Disposal Plan

Proper disposal of **Buparlisib** and all contaminated materials is crucial to prevent environmental contamination and accidental exposure.

Waste Type	Disposal Procedure
Unused Buparlisib Powder	Dispose of as hazardous chemical waste in a clearly labeled, sealed container.
Buparlisib Solutions	Collect in a designated, sealed hazardous waste container. Do not pour down the drain.
Contaminated Labware (e.g., tubes, pipette tips)	Place in a designated biohazard or cytotoxic waste container for incineration.
Contaminated PPE (e.g., gloves, gown)	Dispose of in a designated biohazard or cytotoxic waste container immediately after use.

Buparlisib's Mechanism of Action: PI3K/AKT Signaling Pathway

Buparlisib is a pan-class I PI3K inhibitor that targets the PI3K/AKT/mTOR signaling pathway, which is frequently dysregulated in cancer.^[7] By inhibiting PI3K, **Buparlisib** prevents the phosphorylation of AKT, a key downstream effector, thereby blocking signals that promote cell growth, proliferation, and survival.



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Caption: **Buparlisib** inhibits PI3K, blocking the PI3K/AKT/mTOR signaling pathway.

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